

Safe handling and storage procedures for 4-(Trifluoromethoxy)aniline

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Compound of Interest

Compound Name: 4-(Trifluoromethoxy)aniline

Cat. No.: B150132

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Application Notes and Protocols for 4-(Trifluoromethoxy)aniline

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **4-(Trifluoromethoxy)aniline** (CAS No. 461-82-5). Adherence to these guidelines is crucial to mitigate risks and ensure a safe laboratory environment.

Hazard Identification and Classification

4-(Trifluoromethoxy)aniline is a hazardous chemical with the following classifications:

- Acute Toxicity, Oral (Category 3): Toxic if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Acute Toxicity, Dermal (Category 2): Fatal in contact with skin.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious Eye Damage (Category 1): Causes serious eye damage.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Skin Irritation (Category 2): Causes skin irritation.[\[3\]](#)[\[4\]](#)
- Specific Target Organ Toxicity — Repeated Exposure (Category 2): May cause damage to organs through prolonged or repeated exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Signal Word: Danger[\[1\]](#)[\[2\]](#)[\[4\]](#)

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-(Trifluoromethoxy)aniline** is provided in the table below.

Property	Value
Molecular Formula	C ₇ H ₆ F ₃ NO
Molecular Weight	177.12 g/mol [3][4]
Appearance	Colorless to yellow to orange clear liquid[5]
Boiling Point	73-75 °C at 10 mmHg[4]
Density	1.32 g/mL at 20 °C[4]
Flash Point	81 °C (177.8 °F) - closed cup[2][4]
Refractive Index	n _{20/D} 1.463[4]

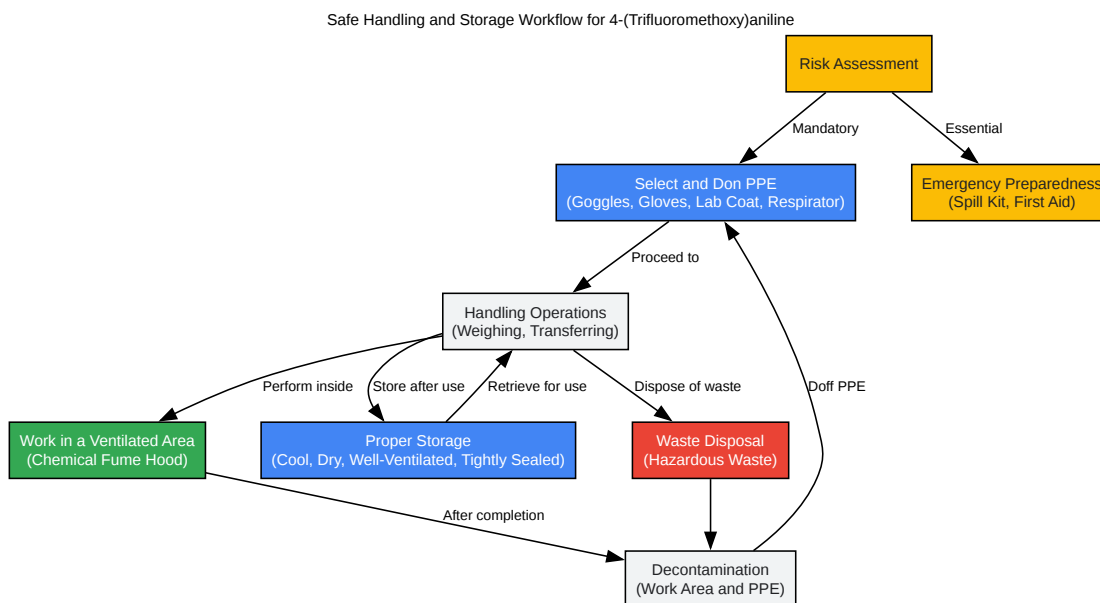
Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to minimize exposure.[6]

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield may also be necessary.[1][7]
- Skin Protection:
 - Gloves: Wear chemical-resistant, impervious gloves (e.g., Nitrile, Neoprene) that have been inspected prior to use.[1][7]
 - Body Protection: Wear a fire/flame-resistant and impervious lab coat or chemical suit to prevent skin exposure.[1][7]
 - Footwear: Chemical-resistant footwear should be worn. Pant legs should be worn outside of boots to prevent chemicals from entering.[8]

- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an organic vapor cartridge and a particulate pre-filter (e.g., N95). All respirator use must comply with OSHA 29 CFR 1910.134 or European Standard EN 149.[1]
[7]

Safe Handling and Storage Workflow



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Caption: Workflow for the safe handling and storage of **4-(Trifluoromethoxy)aniline**.

Protocols

General Handling Protocol

- Preparation:
 - Conduct a thorough risk assessment for the planned experiment.
 - Ensure a chemical fume hood is available and functioning correctly.
 - Assemble all necessary PPE and inspect it for integrity.
 - Locate the nearest emergency eyewash station and safety shower.
- Handling:
 - Perform all manipulations of **4-(Trifluoromethoxy)aniline** within a chemical fume hood.^[7]
 - Avoid the formation of dust and aerosols.^[1]
 - Use non-sparking tools to prevent ignition.^[1]
 - Do not eat, drink, or smoke in the handling area.^{[1][2]}
 - Wash hands thoroughly after handling.^{[1][2]}

Storage Protocol

- Container: Store in a tightly closed, properly labeled container.^{[1][7]}
- Location: Keep in a cool, dry, and well-ventilated area.^{[1][7]}
- Incompatibilities: Store away from strong acids, strong bases, strong oxidizing agents, and strong reducing agents.^[7] Also, keep separate from foodstuff containers.^[1]
- Security: The storage area should be locked to restrict unauthorized access.^{[1][2]}

Spill Response Protocol

- Immediate Actions:

- Evacuate non-essential personnel from the spill area.
- Ensure adequate ventilation.
- Remove all sources of ignition.[\[1\]](#)[\[9\]](#)
- Containment and Cleanup:
 - Wear appropriate PPE, including respiratory protection.
 - Absorb the spill with an inert, non-combustible material such as dry sand or earth.[\[7\]](#)[\[10\]](#)
 - Collect the absorbed material using spark-proof tools and place it into a suitable, closed container for disposal.[\[10\]](#)
 - Do not allow the spilled material to enter drains or waterways.
- Decontamination:
 - Wash the spill area thoroughly with soap and water.
 - Decontaminate all protective clothing and equipment before reuse.[\[11\]](#) Contaminated items that cannot be decontaminated should be disposed of as hazardous waste.[\[10\]](#)

First Aid Protocol

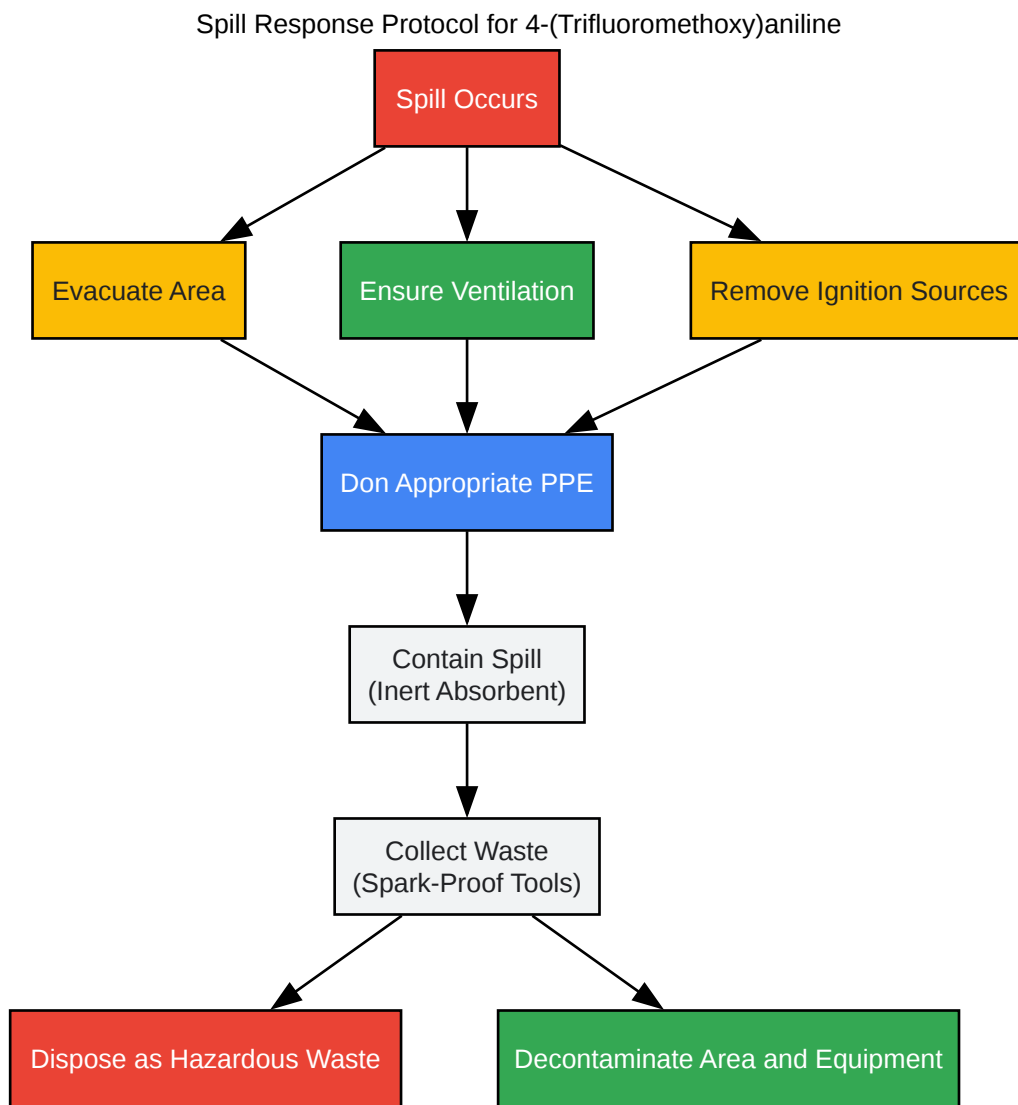
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[1\]](#)
- In Case of Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention as this substance is fatal in contact with skin.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- In Case of Eye Contact: Immediately rinse with water for several minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[7\]](#)

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[7\]](#)

Disposal Protocol

- Dispose of **4-(Trifluoromethoxy)aniline** and any contaminated materials as hazardous waste.[\[10\]](#)
- Disposal must be carried out by a licensed chemical waste management company, typically through high-temperature incineration.[\[10\]](#)
- Do not dispose of down the drain or with household garbage.[\[10\]](#)

Logical Relationship for Spill Response



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Caption: Logical workflow for responding to a spill of **4-(Trifluoromethoxy)aniline**.

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